

Rhenium(V) Chloride (CAS No. 13596-35-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Rhenium(V) chloride*

Cat. No.: *B078131*

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Introduction

Rhenium(V) chloride, with the CAS number 13596-35-5, is an inorganic compound of significant interest in various fields of chemical research, including catalysis and materials science. This technical guide provides an in-depth overview of the core properties, synthesis, handling, and applications of **Rhenium(V) chloride**, with a focus on detailed experimental protocols and data presentation for the scientific community.

Core Properties of Rhenium(V) Chloride

Rhenium(V) chloride is a red-brown, crystalline solid that is highly sensitive to air and moisture.^[1] In the solid state, it exists as a dimer with the formula $\text{Re}_2\text{Cl}_{10}$.^{[1][2]} This dimeric structure features two rhenium atoms bridged by two chloride ligands, with each rhenium atom having an octahedral coordination geometry.^[2]

Physicochemical Data

The key physical and chemical properties of **Rhenium(V) chloride** are summarized in the table below for easy reference.

Property	Value	References
CAS Number	13596-35-5	[2]
Molecular Formula	ReCl ₅ (monomer), Re ₂ Cl ₁₀ (dimer)	[1][2]
Molecular Weight	363.47 g/mol (monomer)	[2]
Appearance	Red-brown crystalline solid	[1]
Density	4.9 g/cm ³	[2]
Melting Point	220 °C (428 °F; 493 K)	[2]
Boiling Point	Not applicable (decomposes)	
Solubility in Water	Reacts to release HCl gas	[1]
Crystal Structure	Monoclinic	[2]
Magnetic Susceptibility (χ)	$+1225.0 \times 10^{-6} \text{ cm}^3/\text{mol}$	[2]

Structural Information

The dimeric structure of **Rhenium(V) chloride**, Re₂Cl₁₀, is a key feature influencing its reactivity. The molecule consists of two ReCl₆ octahedra sharing an edge. The bridging chloride ligands connect the two rhenium centers.[2]

Caption: Dimeric structure of **Rhenium(V) chloride** (Re₂Cl₁₀).

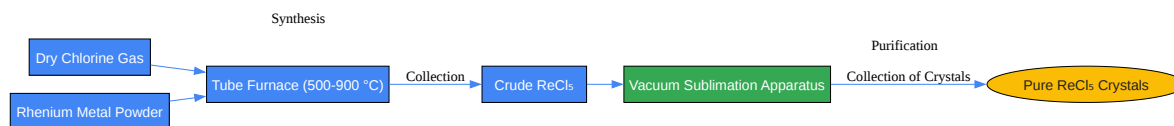
Experimental Protocols

Detailed and reliable experimental procedures are crucial for the successful synthesis and application of **Rhenium(V) chloride**.

Synthesis of Rhenium(V) Chloride

Rhenium(V) chloride is typically prepared by the direct chlorination of rhenium metal at elevated temperatures.[1][2]

Experimental Workflow: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of Re(V) chloride.

Detailed Synthesis Protocol:

- Apparatus: A quartz tube reactor placed inside a tube furnace is required. One end of the tube is connected to a source of dry chlorine gas, and the other end leads to a collection flask followed by a trap to neutralize unreacted chlorine.
- Procedure:
 - Place a known quantity of rhenium metal powder in a quartz boat inside the center of the quartz tube reactor.
 - Purge the system with an inert gas (e.g., argon) to remove air and moisture.
 - Heat the furnace to a temperature between 500 °C and 900 °C.^{[1][2]}
 - Once the desired temperature is reached, introduce a slow stream of dry chlorine gas over the rhenium metal.
 - The volatile **Rhenium(V) chloride** will form and be carried by the gas stream towards the cooler end of the reactor, where it will deposit as dark red-brown crystals.
 - Continue the reaction until all the rhenium metal has reacted.

- After the reaction is complete, stop the chlorine flow and cool the reactor to room temperature under a flow of inert gas.
- The crude **Rhenium(V) chloride** can then be collected from the cooler parts of the tube in an inert atmosphere.

Purification by Vacuum Sublimation

The crude **Rhenium(V) chloride** can be purified by vacuum sublimation to remove any non-volatile impurities.^[2]

Detailed Purification Protocol:

- Apparatus: A standard vacuum sublimation apparatus with a cold finger is used.
- Procedure:
 - In an inert atmosphere (e.g., a glovebox), transfer the crude **Rhenium(V) chloride** to the bottom of the sublimation apparatus.
 - Assemble the apparatus and connect it to a high-vacuum line.
 - Evacuate the apparatus to a pressure of approximately 10^{-3} to 10^{-5} torr.
 - Begin cooling the cold finger with a suitable coolant (e.g., circulating cold water).
 - Gently heat the bottom of the sublimation apparatus using a heating mantle or oil bath to a temperature of 120-150 °C.
 - The **Rhenium(V) chloride** will sublime and deposit as pure crystals on the cold finger.
 - Once the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature under vacuum.
 - Vent the apparatus with an inert gas before collecting the purified crystals in an inert atmosphere.

Reactivity and Applications

Rhenium(V) chloride is a reactive compound that serves as a valuable starting material in inorganic and organometallic synthesis. It is particularly known for its historical significance in the development of olefin metathesis catalysts.[2]

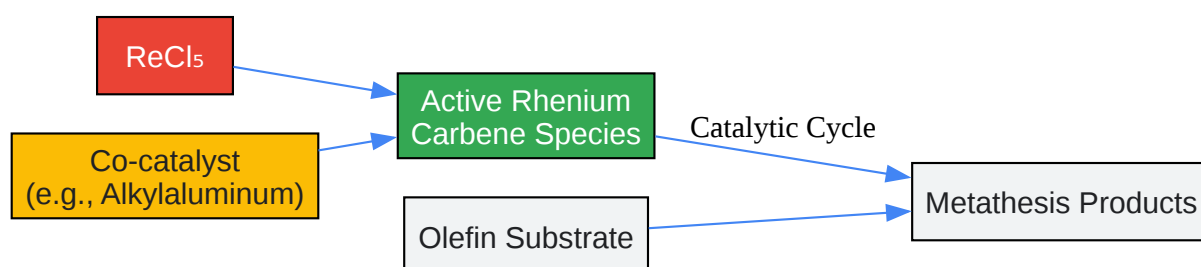
Reactions with Organic Substrates

Rhenium(V) chloride reacts with a variety of organic molecules, often leading to the formation of organorhenium complexes. For example, it reacts with triphenylphosphine in different solvents to yield various rhenium complexes.

Catalytic Applications: Olefin Metathesis

While modern olefin metathesis catalysis is dominated by well-defined ruthenium and molybdenum complexes, early studies demonstrated the catalytic activity of systems derived from **Rhenium(V) chloride**. These systems typically involve the use of a co-catalyst.

Logical Relationship: Activation for Catalysis



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Caption: Activation of Re(V) chloride for olefin metathesis.

Safety and Handling

Rhenium(V) chloride is a hazardous substance and must be handled with appropriate safety precautions.

Safety Data Summary

Hazard Statement	Precautionary Statement
H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
Reacts violently with water.	P231 + P232: Handle under inert gas. Protect from moisture.

Handling and Storage:

Due to its high sensitivity to air and moisture, **Rhenium(V) chloride** must be handled and stored under a dry, inert atmosphere (e.g., argon or nitrogen) in a glovebox or using Schlenk techniques. It should be stored in a tightly sealed container in a cool, dry place.

Conclusion

Rhenium(V) chloride is a fundamentally important rhenium halide that serves as a key precursor in the synthesis of other rhenium compounds and has played a role in the history of catalysis. A thorough understanding of its properties, combined with meticulous adherence to detailed experimental protocols for its synthesis, purification, and handling, is essential for its safe and effective use in research and development.

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References

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